

Safeguarding Your Research: Proper Disposal Procedures for CKI-7

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Compound of Interest

Compound Name: CKI-7

Cat. No.: B15570516

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For researchers, scientists, and drug development professionals, the integrity of the laboratory environment is paramount. Adherence to rigorous safety protocols, particularly in the handling and disposal of potent chemical compounds like **CKI-7**, is a cornerstone of responsible research. This guide provides essential, step-by-step procedures for the safe disposal of **CKI-7**, ensuring the protection of laboratory personnel and compliance with environmental standards. By providing value beyond the product itself, we aim to be your preferred source for laboratory safety and chemical handling information, building a foundation of deep trust.

CKI-7, a potent inhibitor of Casein Kinase 1 (CK1), is a valuable tool in studying various cellular signaling pathways. However, its biological activity necessitates careful management as a hazardous chemical waste. Under no circumstances should **CKI-7** or materials contaminated with it be disposed of in regular trash or poured down the drain.

CKI-7: Key Data for Handling and Disposal

A clear understanding of a compound's properties is critical for its safe management. The following table summarizes key quantitative data for **CKI-7**.

Property	Value
Molecular Weight	358.67 g/mol
Formula	C ₁₁ H ₁₂ ClN ₃ O ₂ S·2HCl
Appearance	Solid
Solubility	- Water: Soluble to 10 mM
	- DMSO: Soluble to 50 mM
Storage Temperature	-20°C
IC ₅₀ for CK1	6 µM
K _i for CK1	8.5 µM

Operational Plan for CKI-7 Disposal: A Step-by-Step Guide

The following protocols provide detailed methodologies for the disposal of **CKI-7** in its various forms within a laboratory setting.

Procedure 1: Disposal of Solid CKI-7 Waste

This procedure applies to unused, expired, or surplus solid **CKI-7** powder.

- Personal Protective Equipment (PPE): Before handling, ensure you are wearing appropriate PPE, including a lab coat, safety glasses with side shields, and chemical-resistant gloves.
- Waste Collection:
 - If possible, collect the solid **CKI-7** waste in its original container. Ensure the cap is tightly sealed.
 - If the original container is not available, transfer the waste to a new, clearly labeled, and sealable hazardous waste container.
- Labeling:

- The container must be clearly labeled with "Hazardous Waste," the full chemical name "**CKI-7**," and the approximate quantity.
- Storage:
 - Store the sealed container in a designated and secure hazardous waste accumulation area, segregated from incompatible materials.
- Pickup:
 - Arrange for waste pickup through your institution's Environmental Health & Safety (EHS) department.

Procedure 2: Disposal of Liquid CKI-7 Waste (DMSO Solutions)

CKI-7 is often dissolved in solvents like Dimethyl Sulfoxide (DMSO) for experimental use. These solutions require specific disposal procedures.^{[1][2]}

- PPE: Wear appropriate PPE, including a lab coat, chemical splash goggles, and butyl rubber gloves, as DMSO can penetrate nitrile gloves.^[1]
- Waste Collection:
 - Collect all liquid waste containing **CKI-7** and DMSO in a dedicated, leak-proof, and chemically compatible hazardous waste container (e.g., high-density polyethylene or glass).^{[1][3]}
 - Do not mix with other waste streams unless explicitly permitted by your institution's EHS.
- Labeling:
 - Label the container with "Hazardous Waste" and list all chemical constituents with their approximate percentages (e.g., "**CKI-7** in DMSO, <1%").
- Storage:

- Store the sealed container in a designated hazardous waste accumulation area, preferably within a flammable materials storage cabinet.
- Pickup:
 - Schedule a pickup with your institution's EHS department.

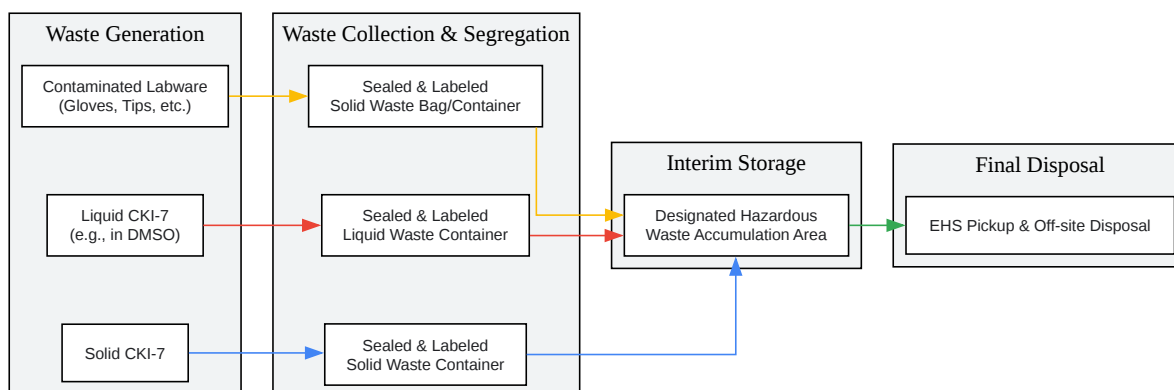
Procedure 3: Disposal of CKI-7 Contaminated Materials

This category includes items such as pipette tips, centrifuge tubes, gloves, and spill cleanup materials that have come into contact with **CKI-7**.

- PPE: Continue to wear appropriate PPE during the collection of contaminated materials.
- Waste Collection:
 - Place all contaminated solid waste into a designated, sealed hazardous waste bag or container.^[3]
 - Contaminated sharps (needles, scalpels) must be disposed of in a designated, puncture-proof sharps container.
- Labeling:
 - Label the bag or container as "Hazardous Waste: **CKI-7** Contaminated Materials."
- Storage:
 - Store the sealed container in the designated hazardous waste accumulation area.
- Pickup:
 - Arrange for disposal through your institution's EHS department.

Visualizing Key Processes

To further clarify the procedures and the biological context of **CKI-7**, the following diagrams have been generated.



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Caption: **CKI-7** Waste Disposal Workflow

Caption: Wnt/ β -catenin Signaling and **CKI-7** Inhibition

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References

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